

N-(Triethoxysilylpropyl)urea safety data sheet and handling precautions

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Compound of Interest

Compound Name: **N-(Triethoxysilylpropyl)urea**

Cat. No.: **B1293867**

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Technical Guide: Safety and Handling of N-(Triethoxysilylpropyl)urea

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **N-(Triethoxysilylpropyl)urea** (CAS No. 23779-32-0). The information is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure a thorough understanding of the potential hazards and safe handling practices.

Chemical Identification and Properties

N-(Triethoxysilylpropyl)urea is a bifunctional organosilane that contains a urea functional group and hydrolyzable ethoxysilyl groups. It is commonly used as a coupling agent and surface modifier in various industrial applications.

Table 1: Physical and Chemical Properties of **N-(Triethoxysilylpropyl)urea**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₄ N ₂ O ₄ Si	[1] [2]
Molecular Weight	264.39 g/mol	[1] [2]
CAS Number	23779-32-0	[1] [2]
EC Number	245-876-7	[2]
Appearance	Colorless to almost colorless clear liquid	[2]
Odor	Alcohol-like	[2]
Density	0.91 - 0.92 g/mL at 25 °C	[2]
Melting Point	-97 °C	[2]
Boiling Point	305.1 ± 34.0 °C at 760 mmHg (Predicted)	[2]
Flash Point	58 °F (often sold in a methanol solution with a lower flash point)	[2]
Water Solubility	7 g/L at 20°C (Reacts slowly with water)	[2]
LogP	1.3 at 20°C	[2]

Hazard Identification and Classification

N-(Triethoxysilylpropyl)urea is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The specific hazards are summarized in the table below. It is important to note that this chemical is often supplied as a solution in methanol, which contributes significantly to the overall hazard profile, particularly flammability and toxicity.

Table 2: GHS Classification of **N-(Triethoxysilylpropyl)urea** (often in Methanol Solution)

Hazard Class	Hazard Category	Hazard Statement	Pictogram
Flammable Liquids	2	H225: Highly flammable liquid and vapor	
Acute Toxicity (Oral)	-	H302: Harmful if swallowed	
Skin Irritation	2	H315: Causes skin irritation	
Eye Irritation	2A	H319: Causes serious eye irritation	
Specific Target Organ			
Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	
Specific Target Organ			
Toxicity - Single Exposure	1	H370: Causes damage to organs	
Reproductive Toxicity			
	-	H360: May damage fertility or the unborn child	
Specific Target Organ			
Toxicity - Repeated Exposure	1	H372: Causes damage to organs through prolonged or repeated exposure	

Note: The GHS classification can vary slightly between suppliers and depends on the concentration of **N-(Triethoxysilylpropyl)urea** and the solvent used.

GHS Pictograms

Primary Hazards

Systemic Toxicity	Harmful if swallowed. Causes damage to organs. May damage fertility or the unborn child.
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Irritation	Causes skin and serious eye irritation. May cause respiratory irritation.
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Flammable Liquid	Highly flammable liquid and vapor
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GHS Hazard Summary for **N-(Triethoxysilylpropyl)urea**.

Toxicological and Ecotoxicological Data

The available toxicological data for **N-(Triethoxysilylpropyl)urea** is limited. The ecotoxicological data suggests a low level of toxicity to aquatic organisms.

Table 3: Toxicological Data

Endpoint	Result	Species	Reference
Acute Oral Toxicity	Harmful if swallowed (as a solution in methanol)	Data not specific to the pure substance	[3]
Skin Corrosion/Irritation	Causes skin irritation	Data not specific to the pure substance	[3]
Serious Eye Damage/Irritation	Causes serious eye irritation	Data not specific to the pure substance	[3]
Germ Cell Mutagenicity	No data available	-	[4]
Carcinogenicity	No data available	-	[4]
Reproductive Toxicity	No data available	-	[4]

Table 4: Ecotoxicological Data

Endpoint	Result	Species	Duration	Reference
Toxicity to fish	LC50 > 100 mg/L	Cyprinus carpio (Carp)	96 h	[4]
Toxicity to daphnia	EC50 > 100 mg/L	Daphnia magna	48 h	[4]
Toxicity to algae	EC50 > 220 mg/L	Pseudokirchnerie lla subcapitata	72 h	[4]
Toxicity to microorganisms	NOEC ≥ 284 mg/L	Activated sludge	30 min	[4]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **N-(Triethoxysilylpropyl)urea** are not readily available in the public domain. However, the hazard classifications suggest that standard methodologies, such as those established by the

Organisation for Economic Co-operation and Development (OECD), were likely followed.

Below are descriptions of typical OECD guidelines for the observed hazards.

Skin Irritation

The assessment of skin irritation is likely conducted following OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) or OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).

- In Vivo (OECD 404): A single dose of the test substance is applied to the shaved skin of an experimental animal (typically a rabbit). The site is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after application. The severity of the reactions is scored, and the substance is classified based on the mean scores.
- In Vitro (OECD 439): This method uses a reconstructed human epidermis model. The test substance is applied topically to the tissue surface. After a defined exposure and post-incubation period, cell viability is measured (e.g., using an MTT assay). A reduction in cell viability below a certain threshold (typically 50%) indicates that the substance is an irritant.

Eye Irritation

For eye irritation, OECD Test Guideline 405 (Acute Eye Irritation/Corrosion) is the standard in vivo method.

- A single dose of the substance is instilled into the conjunctival sac of one eye of an experimental animal (usually a rabbit). The other eye serves as a control. The eyes are examined for corneal opacity, iritis, and conjunctival redness and swelling at regular intervals after instillation. The substance is classified based on the severity and reversibility of the observed effects.

Acute Aquatic Toxicity

The ecotoxicological data for fish would typically be generated following OECD Test Guideline 203 (Fish, Acute Toxicity Test).

- Fish (e.g., zebrafish, rainbow trout, or carp) are exposed to the test substance in a static or semi-static system for 96 hours. The concentrations that cause mortality in 50% of the test population (LC50) at various time points are determined.

Signaling Pathways and Mechanism of Toxicity

There is no publicly available information detailing specific signaling pathways or the precise molecular mechanisms of toxicity for **N-(Triethoxysilylpropyl)urea**. The irritant effects are likely due to the reactivity of the silane and its hydrolysis products with biological macromolecules on the skin and in the eyes. In its methanol solution, the toxicity profile is also heavily influenced by the known toxic effects of methanol, which can cause damage to the optic nerve and central nervous system. The triethoxysilyl group can hydrolyze in the presence of water to form ethanol and silanols, which can then condense.

Handling Precautions and Personal Protective Equipment

Safe handling of **N-(Triethoxysilylpropyl)urea** is crucial to prevent exposure and adverse health effects. The following precautions should be strictly followed.

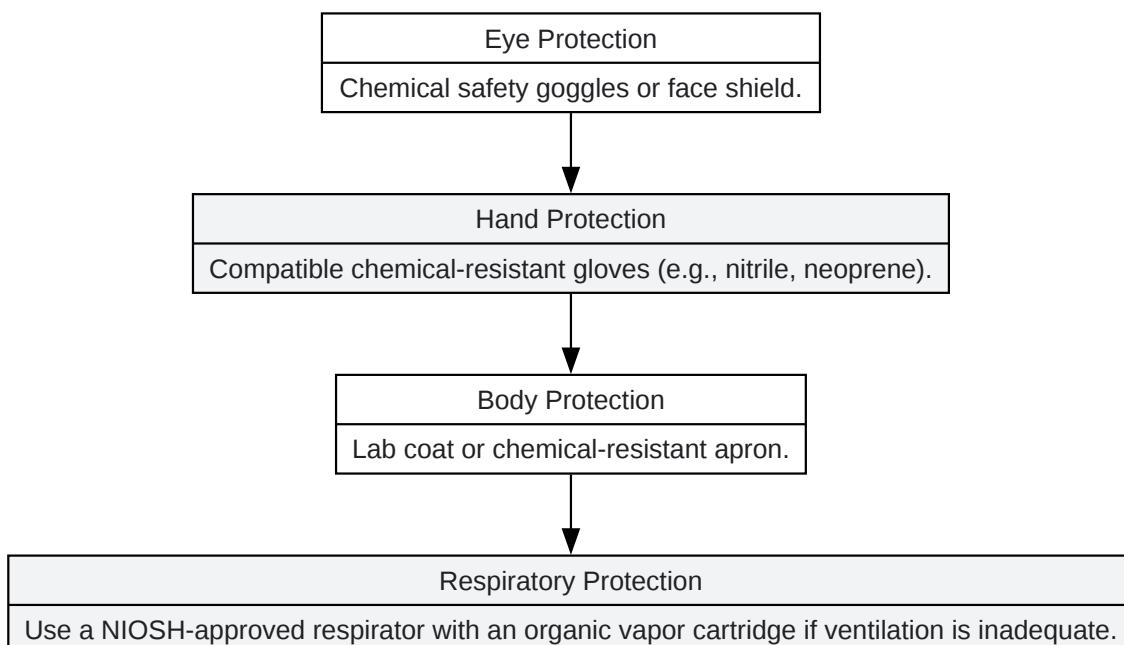
Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[\[5\]](#)
- Use non-sparking tools and explosion-proof equipment, especially when handling solutions in flammable solvents like methanol.[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling this chemical.

Recommended Personal Protective Equipment (PPE)

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Recommended PPE for handling **N-(Triethoxysilylpropyl)urea**.

Handling and Storage

- Avoid contact with skin and eyes.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[3\]](#)
- Store in a cool, dry, and well-ventilated place.[\[5\]](#)
- Keep the container tightly closed.[\[6\]](#)

- Store away from incompatible materials such as strong oxidizing agents, acids, and moisture.[2]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken immediately:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- After Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[7]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[7]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Spills and Disposal

- Spills: In case of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.[7]
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[7]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet provided by your supplier for the most accurate and up-to-date information.

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